

# Personal protective equipment for handling 2-Amino-5-methylpyridine

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## *Compound of Interest*

Compound Name: 2-Amino-5-methylpyridine

Cat. No.: B029535

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## Essential Safety and Handling Guide for 2-Amino-5-methylpyridine

This guide provides critical safety and logistical information for the handling and disposal of **2-Amino-5-methylpyridine**, tailored for researchers, scientists, and drug development professionals. The following procedures and data are compiled to ensure safe laboratory practices and to build a foundation of trust in chemical handling protocols.

## Physicochemical and Toxicological Data

A summary of the key quantitative data for **2-Amino-5-methylpyridine** is presented in the table below for easy reference.

| Property              | Value  | Reference |
|-----------------------|--|-----------|
| Molecular Formula     | C <sub>6</sub> H <sub>8</sub> N <sub>2</sub> |           |
| Molecular Weight      | 108.14 g/mol                                 | [1]       |
| Appearance            | Light yellow crystalline powder or crystals  | [1][2]    |
| Melting Point         | 76-77 °C                                     | [2]       |
| Boiling Point         | 227 °C                                       | [2]       |
| Flash Point           | 118 °C                                       | [2]       |
| Water Solubility      | 1000 g/L                                     | [2]       |
| Acute Toxicity (Oral) | LD50 Oral - Rat - 200 mg/kg                  | [2]       |
| UN Number             | 2811   | [2][3]    |

## Hazard Identification and Personal Protective Equipment (PPE)

**2-Amino-5-methylpyridine** is classified as toxic if swallowed, in contact with skin, or if inhaled.

[1] It also causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1][4]

Adherence to the following PPE guidelines is mandatory to minimize exposure and ensure personal safety.

| PPE Category | Specification  |
|--------------|--|
| Eye/Face     | Chemical safety goggles or safety glasses and a face shield are required.[1][4]  |
| Hand         | Wear appropriate protective gloves to prevent skin exposure.[1][4]   |
| Body         | Wear suitable protective clothing, boots, and an apron to prevent skin contact.[1][4]  |
| Respiratory  | Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation is experienced.[4][5][6] |

## Operational Plan: Step-by-Step Handling Protocol

A systematic approach to handling **2-Amino-5-methylpyridine** is crucial for maintaining a safe laboratory environment.

### 1. Preparation:

- Ensure that an eyewash station and safety shower are readily accessible.[6]
- Work in a well-ventilated area, preferably under a chemical fume hood.[4][6]
- Gather all necessary PPE and ensure it is in good condition.
- Have spill cleanup materials (e.g., absorbent material, lime) readily available.[4]

### 2. Handling:

- Avoid breathing dust, vapor, or mist.[4][6]
- Do not get in eyes, on skin, or on clothing.[1]
- Ground and secure containers when dispensing or pouring the product to prevent static discharge.[4]
- Do not eat, drink, or smoke in the handling area.[2][4]

### 3. Post-Handling:

- Wash hands and other exposed areas thoroughly with mild soap and water after handling and before leaving the work area.[1][2]

- Launder contaminated clothing before reuse.[4]
- Store **2-Amino-5-methylpyridine** in its original, tightly closed container in a well-ventilated, locked-up place.[2][4][7]

## Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of exposure.

| Exposure Route | First Aid Measures   |
|----------------|--|
| Inhalation     | Remove the person to fresh air and keep them comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2] |
| Skin Contact   | Immediately remove all contaminated clothing. Gently wash the affected area with plenty of soap and water. Seek immediate medical attention.[1][2][4]          |
| Eye Contact    | Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][2]    |
| Ingestion      | Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][2]                 |

## Disposal Plan

Proper disposal of **2-Amino-5-methylpyridine** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

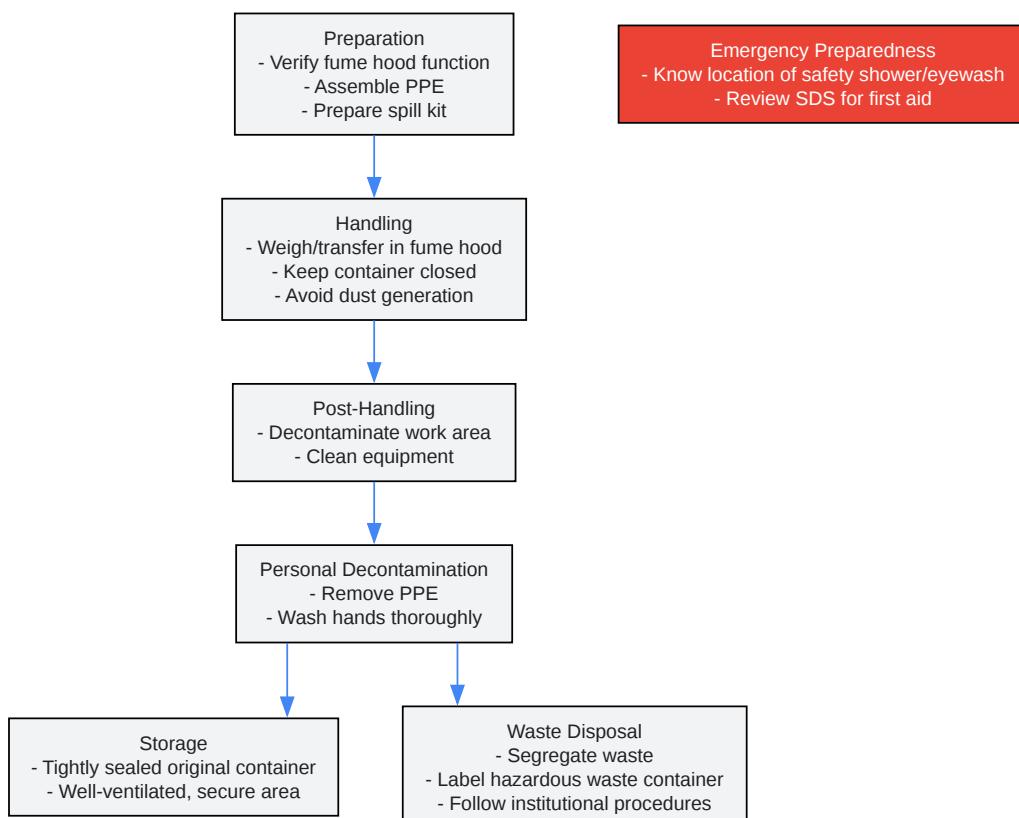
- Waste Material: Dispose of surplus and non-recyclable solutions to a licensed disposal company.[8] The material can be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[8]

- Contaminated Packaging: Dispose of as unused product.[\[8\]](#) Do not mix with other waste. Handle uncleaned containers as you would the product itself.[\[8\]](#)
- Regulations: All disposal practices must be in accordance with local, regional, and national hazardous waste regulations.[\[4\]](#)[\[6\]](#)

## Safe Handling Workflow

The following diagram illustrates the logical flow of operations for safely handling **2-Amino-5-methylpyridine**, from initial preparation to final disposal.

## Safe Handling Workflow for 2-Amino-5-methylpyridine

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Caption: Workflow for safe handling of **2-Amino-5-methylpyridine**.

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